

SCR7 DMSO stock solution preparation

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Compound Focus: SCR7

CAS No.: 1533426-72-0

Cat. No.: S548258

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SCR7 Overview & Key Data

SCR7 is a DNA ligase IV inhibitor that blocks the Non-Homologous End Joining (NHEJ) DNA repair pathway. It is commonly used to enhance the efficiency of CRISPR-Cas9-mediated Homology-Directed Repair (HDR) and has been investigated for its anticancer properties [1] [2] [3].

SCR7 exists in two primary forms:

- **SCR7 (unstable form):** The original compound, which is unstable and autocyclizes into **SCR7 pyrazine** [2].
- **SCR7 pyrazine (stable form):** The stable, active form used in most documented experiments [4] [2] [3]. The information below pertains to **SCR7 pyrazine**.

Solubility & Storage [1] [4] [2]

Property	Specification
Molecular Weight	332.38 g/mol (pyrazine) / 334.39 g/mol
CAS Number	14892-97-8 (pyrazine) / 1533426-72-0
Solubility in DMSO	~45 mg/mL (134.57 mM) to 66 mg/mL (198.57 mM). Sonication is recommended.
Solubility in Water	Insoluble or slightly soluble (< 1 mg/mL)

Property	Specification
Solubility in Ethanol	~3 mg/mL (9.03 mM). Sonication is recommended.
Storage (Powder)	-20°C for 3 years / 4°C for 2 years
Storage (Solution)	-80°C for 6 months / -20°C for 1 month

SCR7 DMSO Stock Solution Preparation

Standard Protocol for 10 mM Stock Solution

- **Calculations:** To prepare 1 mL of a 10 mM stock solution, weigh **3.32 mg** of **SCR7** pyrazine (Mol. Wt. 332.38 g/mol).
- **Dissolution:** Add the powder to a sterile vial and add **1 mL of fresh, anhydrous DMSO**.
- **Aid Dissolution:** If the powder does not dissolve completely, **warm the tube at 37°C for 10 minutes** and/or **sonicate** it in an ultrasonic water bath for a short period [1] [3].
- **Aliquoting:** Once fully dissolved, immediately aliquot the solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at **-80°C** for long-term storage (up to 6 months) or at **-20°C** for short-term use (up to 1 month) [2] [5].

Experimental Use & In Vivo Formulation

In Vitro Cell Culture Application [6] [5]

- **Serial Dilution:** Do not dilute the DMSO stock directly into a large volume of aqueous buffer or culture medium, as this will cause the compound to precipitate. First, perform serial dilutions in DMSO to a concentration near your final working concentration, then add this intermediate dilution to the medium.
- **Final DMSO Concentration:** The final concentration of DMSO in your cell culture medium should ideally be **≤ 0.5%** to avoid cellular toxicity. Always include a vehicle control with the same concentration of DMSO.

In Vivo Administration Formulation [2] [5]

A common formulation for in vivo studies (e.g., intraperitoneal injection in mice) is as follows:

- **Formulation:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.
- **Preparation:**
 - Dissolve **SCR7** pyrazine in a small volume of DMSO (e.g., 100 μ L for a 25 mg/mL DMSO stock).
 - Add PEG300 (400 μ L) and mix thoroughly.
 - Add Tween 80 (50 μ L) and mix thoroughly.
 - Finally, add saline (450 μ L) to bring the solution to the desired volume.
- The final DMSO concentration in the injected solution should preferably be \leq 2% [5].

Troubleshooting FAQs

Q1: My inhibitor precipitates when I add the DMSO stock to my cell culture medium. What should I do? [6] **A1:** This is a common issue. Avoid adding a highly concentrated DMSO stock directly to the medium. Instead, create an intermediate dilution in DMSO first, then add this to the aqueous solution. Ensuring the DMSO used is fresh and anhydrous can also help.

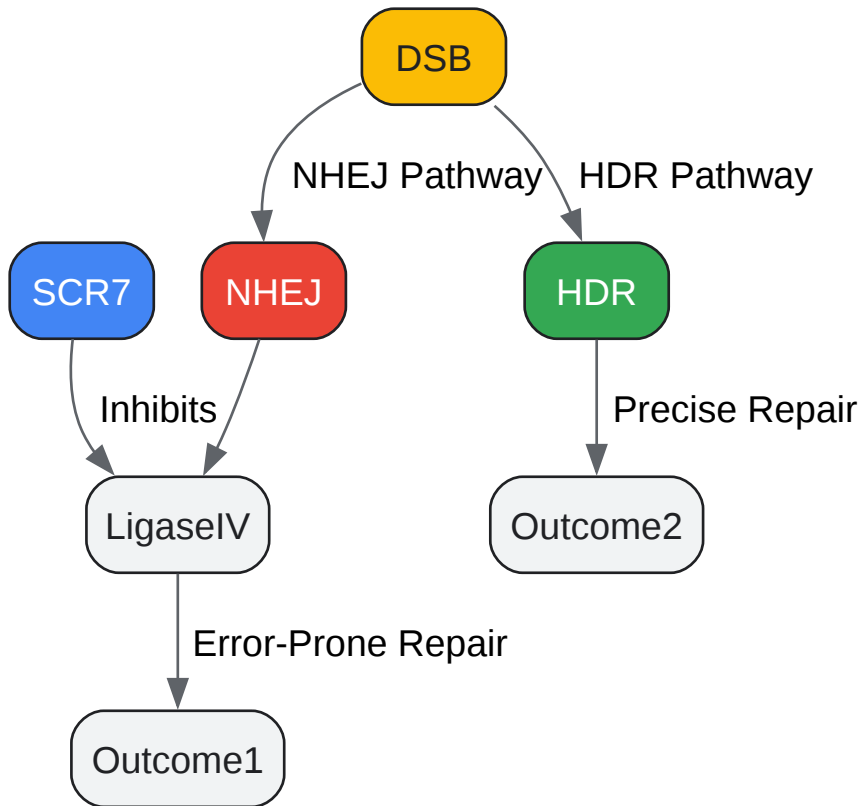
Q2: How can I verify the concentration of my stock solution? [6] **A2:** You can use spectrophotometry. The relationship is defined by Beer's Law ($A = \epsilon bc$). If the molar absorptivity (ϵ) of **SCR7** is known, you can measure the absorbance (A) of a diluted sample to calculate its concentration (c). Alternatively, you can establish a calibration curve with known standards.

Q3: Why is my SCR7 solution less effective after a few months at -20°C? [6] [5] **A3:** Solutions of small molecules can lose potency over time, especially in the presence of trace moisture. For long-term stability, store stock solutions at -80°C and avoid repeated freeze-thaw cycles by using single-use aliquots. Solutions stored at -20°C are best used within one month.

Q4: Can I use water or ethanol instead of DMSO to prepare SCR7? [1] [4] [6] **A4:** **SCR7** is insoluble in water and has limited solubility in ethanol. DMSO is the recommended solvent for creating concentrated stock solutions. The resulting DMSO stock can then be diluted into ethanol for certain applications, but water is not suitable.

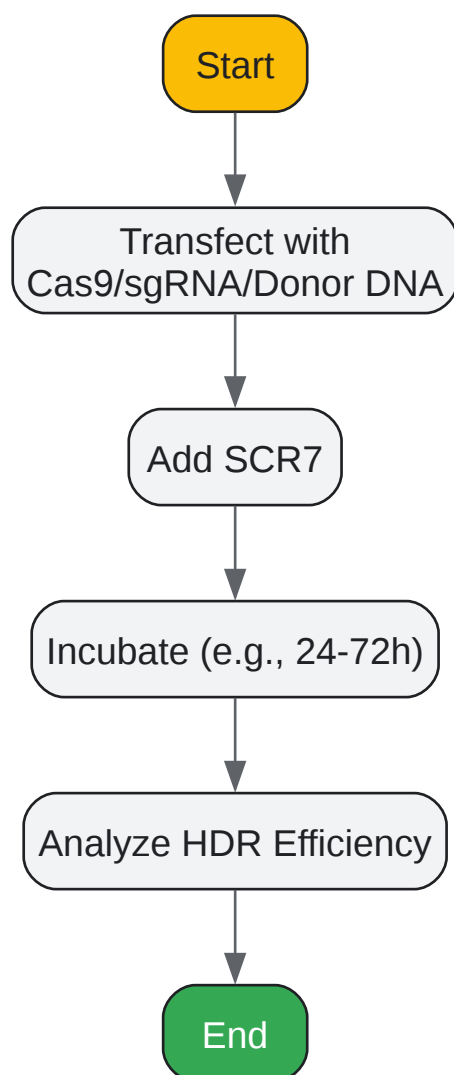
SCR7 Mechanism and Experimental Workflow

The following diagrams illustrate how **SCR7** functions and a typical workflow for its use in a CRISPR-Cas9 experiment.



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Typical Workflow for CRISPR-Cas9 HDR Enhancement [1] [3]



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